

# Chemical Profile of Trisodium Arsenite

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Trisodium arsenite

CAS No.: 13464-37-4

Cat. No.: S1509472

Get Quote

The table below summarizes the fundamental chemical and safety information for **trisodium arsenite**:

Property	Detail
CAS Number	13464-37-4 [1] [2] [3]
Molecular Formula	AsNa <sub>3</sub> O <sub>3</sub> [1] [2]
Molecular Weight	191.889 g·mol <sup>-1</sup> [1] [2] [3]
Common Synonyms	Arsenous acid, trisodium salt; Sodium arsenite [2] [3] [4]
Melting Point	320 °C (with decomposition) [2]
Appearance	Odorless, grayish-white powder [4]
Hazard Classification	Acute toxicity (Category 1), Carcinogenicity (Category 1) [4]
Acute Oral Toxicity (Rat LD50)	41 mg/kg [4]

## Pharmacological and Toxicological Context of Arsenic

While direct research on **trisodium arsenite**'s pharmacological effects is limited in the search results, extensive studies on **inorganic trivalent arsenic** (which includes arsenite compounds) provide crucial

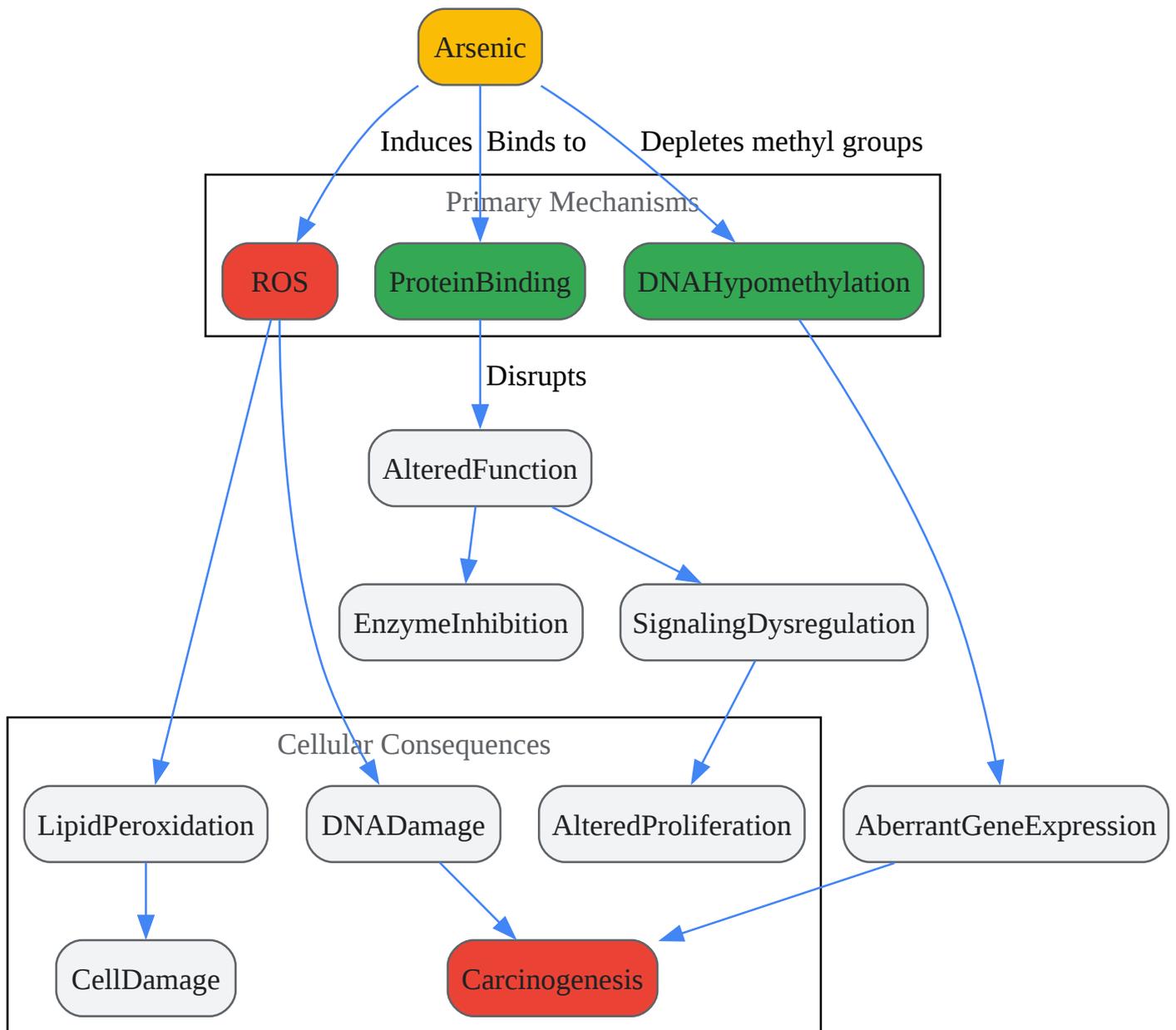
context for understanding its potential mechanisms of action and toxicity [5] [6].

## Mechanisms of Toxicity

The toxicity of trivalent arsenic is primarily due to its high affinity for sulfur-containing groups in proteins, which can lead to widespread disruption of cellular function [6].

- **Binding to Protein Thiol Groups:** Trivalent arsenic can bind to cysteine residues in proteins, altering their conformation, inhibiting their function, and disrupting vital cellular processes like energy metabolism and cell signaling [6].
- **Oxidative Stress:** Arsenic exposure can induce the generation of reactive oxygen species (ROS), leading to oxidative damage of DNA, proteins, and lipids. This is considered a key mechanism behind its genotoxicity and carcinogenicity [5] [6].
- **Altered DNA Methylation:** The process of metabolizing and detoxifying arsenic in the body consumes methyl groups. This can deplete the body's methyl reserves, leading to global hypomethylation of DNA, which is an epigenetic change associated with aberrant gene expression and carcinogenesis [6].

The following diagram illustrates the core cellular mechanisms of arsenic-induced toxicity:



[Click to download full resolution via product page](#)

*Core cellular pathways of arsenic toxicity involving oxidative stress, protein binding, and epigenetics.*

## Anti-Cancer Applications of Arsenic Compounds

It is critical to distinguish **trisodium arsenite** from **Arsenic Trioxide (As<sub>2</sub>O<sub>3</sub>)**, which is a well-established and clinically approved treatment for Acute Promyelocytic Leukemia (APL) [5]. The pharmacological

effects of arsenic compounds are highly dependent on the specific chemical form, dose, and context.

- **Clinical Use of ATO:** Arsenic Trioxide is used clinically, often in combination with All-Trans Retinoic Acid (ATRA), for APL treatment. The typical dose is around 10 mg/day, achieving effective concentrations in the low micromolar range (e.g., 0.01–20  $\mu\text{mol/L}$ ) [5].
- **Dual Effects:** At these low concentrations, ATO can induce both differentiation and apoptosis of leukemia cells [5].
- **Narrow Therapeutic Window:** The dose range for pharmacological action is very close to the toxic range. For example, concentrations of sodium arsenite as low as 5  $\mu\text{mol/L}$  can induce oxidative stress in the liver, and 15  $\mu\text{mol/L}$  can cause myocardial injury [5].

## Experimental Data and Protocols

For researchers, understanding the concentrations used in experimental models is essential for designing studies and interpreting data related to **trisodium arsenite** and similar compounds.

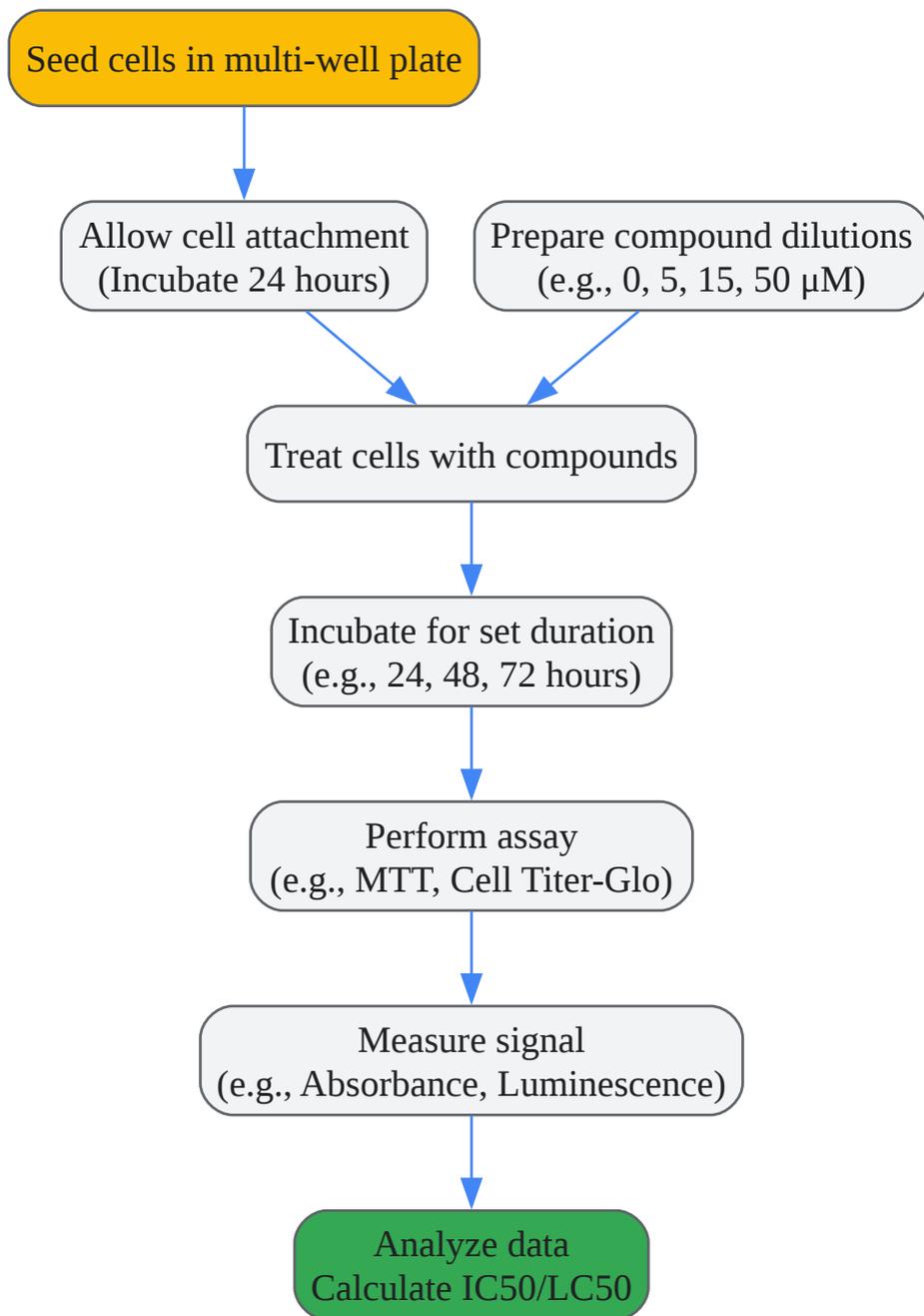
### Table: Experimentally Active Concentrations of Arsenite

This table summarizes sodium arsenite concentrations that have been reported to elicit biological responses in various experimental contexts, based on the reviewed literature.

Experimental Context / Target	Effective Concentration of Sodium Arsenite	Observed Effect / Endpoint
Liver Toxicity Model	5 $\mu\text{mol/L}$	Induction of oxidative damage and pro-inflammatory factor expression [5]
Cardiotoxicity Model	15 $\mu\text{mol/L}$	Induction of myocardial injury [5]
Anti-Tumor Effects (General)	0.01 – 80 $\mu\text{mol/L}$	Range of concentrations studied for pharmacological effects, with most not exceeding 20 $\mu\text{mol/L}$ [5]

## General In Vitro Protocol for Cytotoxicity Assessment

Below is a foundational workflow for assessing the cytotoxic effects of a compound like **trisodium arsenite** on cultured cells. This protocol would need optimization for specific cell lines and research questions.



[Click to download full resolution via product page](#)

*General workflow for in vitro cytotoxicity assessment of compounds using cell cultures.*

## Critical Safety and Handling Information

**Trisodium arsenite** is extremely hazardous and requires stringent safety measures.

- **Personal Protective Equipment (PPE):** Wear protective gloves, clothing, and eye protection. Wash hands thoroughly after handling [4].
- **Engineering Controls:** Work should be conducted in a well-ventilated area, such as a fume hood [4].
- **Handling and Storage:** The compound is somewhat hygroscopic and absorbs carbon dioxide from the air. It must be stored in a locked poison cabinet [4].
- **Carcinogenicity:** It is classified as a known human carcinogen (H350) [4].

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | CAS#:13464-37-4 | Chemsrvc Trisodium arsenite [chemsrc.com]
2. | 13464-37-4 trisodium arsenite [chemicalbook.com]
3. | CAS 13464-37-4 | Chemical-Suppliers Trisodium arsenite [chemical-suppliers.eu]
4. Sodium Arsenite Meta SDS ( Safety ) | Flinn Scientific Data Sheet [flinnsci.com]
5. Frontiers | Research progress on arsenic, arsenic-containing medicinal... [frontiersin.org]
6. of Arsenic-Induced Toxicity with Special... | IntechOpen Mechanisms [intechopen.com]

To cite this document: Smolecule. [Chemical Profile of Trisodium Arsenite]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1509472#trisodium-arsenite-basic-understanding>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)